

A Technical Guide to the Chemical Properties and Applications of Sesamin-d8

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Compound of Interest

Compound Name: Sesamin-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **Sesamin-d8**, its application in quantitative analysis, and the biological signaling pathways influenced by its non-labeled counterpart, sesamin. This document is intended to serve as a comprehensive resource for researchers utilizing **Sesamin-d8** in their studies.

Core Chemical Properties of Sesamin-d8

Sesamin-d8 is the deuterium-labeled version of sesamin, a major lignan found in sesame seeds and sesame oil. The incorporation of eight deuterium atoms increases its molecular weight, making it an ideal internal standard for mass spectrometry-based quantitative studies of sesamin.

Table 1: Physicochemical Properties of Sesamin and **Sesamin-d8**

Property	Sesamin	Sesamin-d8
Molecular Formula	$C_{20}H_{18}O_6$	$C_{20}H_{10}D_8O_6$ [1]
Molecular Weight	354.35 g/mol	362.40 g/mol [1]
CAS Number	607-80-7	3047060-14-7
Appearance	White powder	Data not publicly available
Purity	≥98%	Data not publicly available from a Certificate of Analysis
Isotopic Enrichment	Not Applicable	Data not publicly available from a Certificate of Analysis
Melting Point	121.0 to 125.0 °C	Data not publicly available
Boiling Point	504.4 ± 50.0 °C (Predicted)	Data not publicly available
Solubility	Soluble in DMSO	Data not publicly available

Note: Specific quantitative data for **Sesamin-d8**, such as purity and isotopic enrichment, are lot-specific and should be obtained from the Certificate of Analysis provided by the supplier. This information is not consistently available in the public domain.

Experimental Protocols: Quantification of Sesamin using Sesamin-d8

Sesamin-d8 is primarily used as an internal standard in bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of sesamin in biological matrices.

Representative Bioanalytical Method for Sesamin in Human Plasma

The following is a representative protocol for the determination of sesamin in human plasma. This method would be validated according to regulatory guidelines (e.g., FDA or EMA) for parameters such as linearity, accuracy, precision, selectivity, and stability.

1. Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma, add 20 μ L of **Sesamin-d8** internal standard working solution (e.g., at a concentration of 100 ng/mL).
- Vortex for 30 seconds.
- Add 400 μ L of acetonitrile to precipitate proteins.
- Vortex for 2 minutes.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject a portion (e.g., 5-10 μ L) into the LC-MS/MS system.

2. Liquid Chromatography Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: 0.3 mL/min.
- Gradient:
 - 0-0.5 min: 20% B
 - 0.5-3.0 min: 20% to 95% B

- 3.0-4.0 min: 95% B
- 4.0-4.1 min: 95% to 20% B
- 4.1-5.0 min: 20% B
- Column Temperature: 40°C.

3. Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Sesamin:m/z 355.1 → 233.1
 - **Sesamin-d8**:m/z 363.2 → 237.1
- Ion Source Parameters: Optimized for the specific instrument, including parameters like ion spray voltage, source temperature, and gas flows.

4. Data Analysis

- Quantification is based on the ratio of the peak area of sesamin to the peak area of the internal standard, **Sesamin-d8**.
- A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards.

Below is a workflow diagram for the described experimental protocol.



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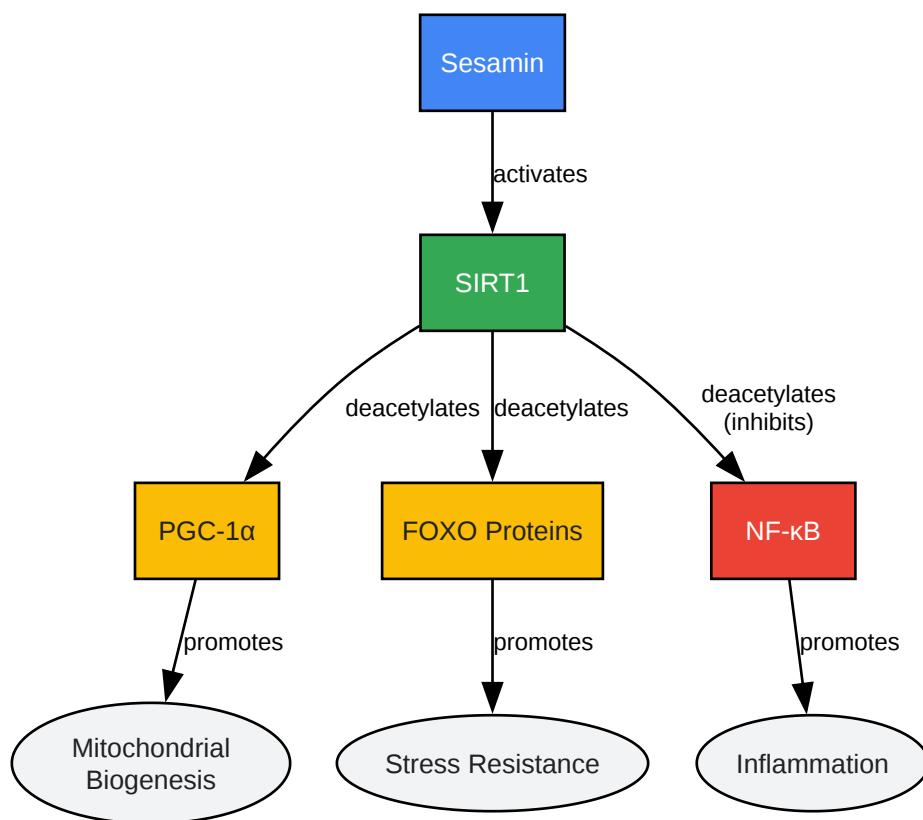
Figure 1. Experimental workflow for the quantification of sesamin in plasma.

Biological Signaling Pathways Modulated by Sesamin

Sesamin has been reported to exert a variety of biological effects by modulating several key signaling pathways. Understanding these pathways is crucial for researchers in drug discovery and development.

SIRT1 Signaling Pathway

Sesamin has been shown to activate Sirtuin 1 (SIRT1), a protein deacetylase that plays a critical role in cellular metabolism, stress resistance, and aging. Activation of SIRT1 by sesamin can lead to the deacetylation of downstream targets, influencing various cellular processes.

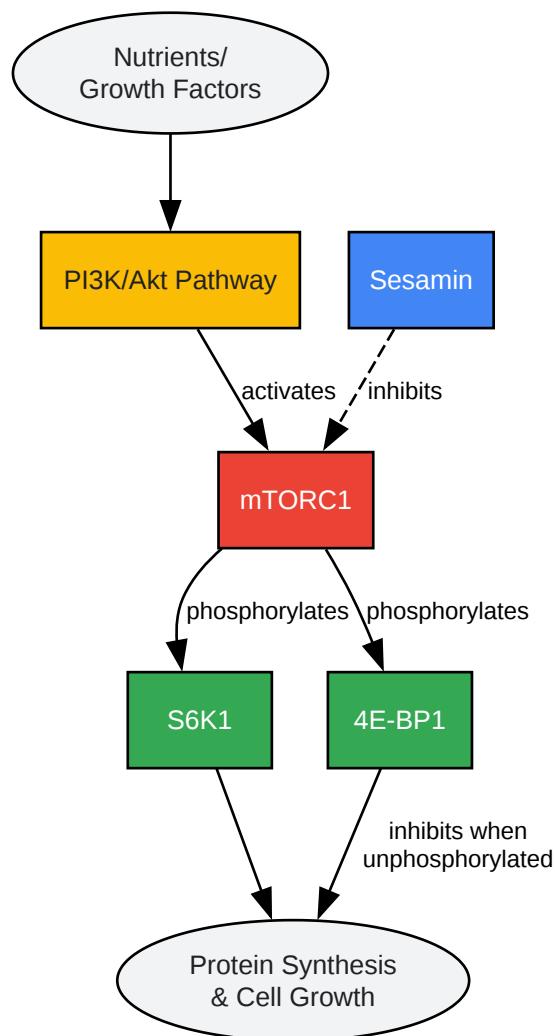


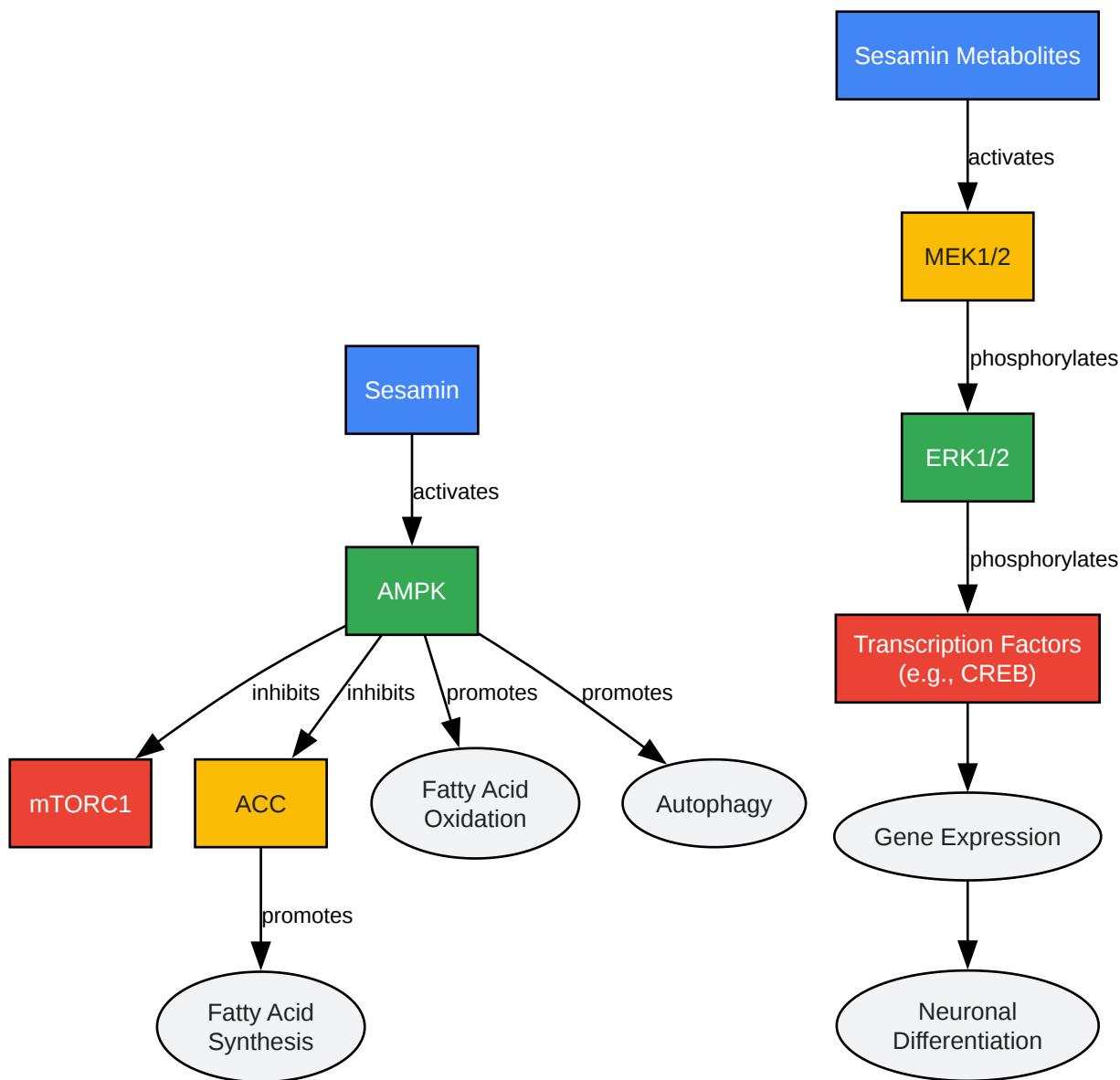
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Figure 2. Sesamin's activation of the SIRT1 signaling pathway.

mTOR Signaling Pathway

The mechanistic target of rapamycin (mTOR) is a central regulator of cell growth, proliferation, and metabolism. Some studies suggest that sesamin may modulate mTOR signaling, which could contribute to its reported anti-proliferative effects.



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References

- 1. medchemexpress.com [medchemexpress.com]

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